Introduction: A Bifunctional Reagent for Modern Chemical Synthesis

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Compound of Interest

Compound Name:	*Hex-5-ynoyl chloride*
CAS No.:	*55183-45-4*
Cat. No.:	*B1302186*

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Hex-5-ynoyl chloride is a versatile bifunctional molecule that has garnered significant interest among researchers in organic synthesis, materials science, and drug development. Its structure is deceptively simple, featuring a six-carbon backbone terminated by two highly valuable and disparate functional groups: a reactive acyl chloride and a terminal alkyne. This unique arrangement allows for orthogonal chemical modifications, making it a powerful building block for constructing complex molecular architectures.

The acyl chloride provides a classic site for nucleophilic acyl substitution, enabling the facile formation of esters, amides, and other acyl derivatives. Simultaneously, the terminal alkyne serves as a handle for a variety of transformations, most notably the Nobel Prize-winning Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".[1][2][3] This dual reactivity allows scientists to first conjugate the molecule to a substrate via its acyl chloride group and then introduce another molecular entity through the alkyne, a strategy widely employed in bioconjugation and the development of advanced biomaterials. This guide provides a comprehensive overview of its properties, synthesis, reactivity, and key applications for professionals in the chemical sciences.

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PART 1: Physicochemical Properties and Safety Data

A thorough understanding of a reagent's properties and hazards is a prerequisite for its safe and effective use in a laboratory setting. **Hex-5-ynoyl chloride** is a corrosive and moisture-sensitive compound that requires careful handling.

Core Chemical Identifiers

- IUPAC Name: **hex-5-ynoyl chloride**[4]
- Synonyms: 5-Hexynoyl chloride
- CAS Number: 55183-45-4[4][5][6]
- Molecular Formula: C_6H_7ClO[4][5]
- Molecular Weight: 130.57 g/mol [4][5]

Physicochemical Data Summary

The quantitative data for **Hex-5-ynoyl chloride** are summarized in the table below. Note that some physical properties, such as boiling point, are not consistently reported and should be determined empirically if required for a specific application.

Property	Value	Source
Physical Form	Brown liquid	
Purity	>95% (Typical)	[7]
SMILES	C#CCCCC(=O)Cl	[4]
InChIKey	WZBQFNAWQPYQPM-UHFFFAOYSA-N	[4]
Storage Temperature	Inert atmosphere, Store in freezer, under -20°C	[6]

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Safety and Handling

Hex-5-ynoyl chloride is classified as a dangerous good for transport and poses significant hazards.[5] It is a flammable, corrosive, and irritating substance.[4]

- GHS Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[4][6]
  - H335: May cause respiratory irritation.[4]
  - H226/H227: Flammable liquid and vapor / Combustible liquid.[4]
  - H302: Harmful if swallowed.
- GHS Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark).

Handling Protocol:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, a face shield, and a lab coat. Work should be conducted in a well-ventilated chemical fume hood.[8]
- Dispensing: Due to its moisture sensitivity, use an inert atmosphere (e.g., nitrogen or argon) when handling. Use syringes or cannulas for transfers. The compound reacts violently with water, alcohols, and alkalis.
- Storage: Keep the container tightly closed and store in a freezer (-20°C) under an inert atmosphere to prevent degradation and reaction with atmospheric moisture.[6]
- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., Chemizorb®) and dispose of as hazardous waste. Do not allow the product to enter drains. All waste must be disposed of according to local and national regulations.[8]

PART 2: Synthesis and Purification

The most direct and common method for synthesizing **Hex-5-ynoyl chloride** is through the activation of its corresponding carboxylic acid, Hex-5-ynoic acid. This transformation is a

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standard procedure in organic chemistry, typically employing a chlorinating agent.

Rationale for Reagent Selection

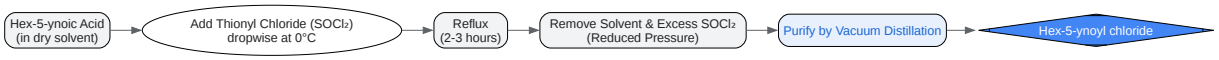
Thionyl chloride ($SOCl_2$) is often the reagent of choice for this conversion. It is highly effective and produces gaseous byproducts (SO_2 and HCl), which simplifies the purification process as they can be easily removed under vacuum or with a gas bubbler. An alternative is oxalyl chloride, often used with a catalytic amount of dimethylformamide (DMF), which also yields volatile byproducts.

Experimental Protocol: Synthesis from Hex-5-ynoic Acid

This protocol describes a general procedure for the synthesis of **Hex-5-ynoyl chloride**.

- Setup: A flame-dried, three-neck round-bottom flask is equipped with a magnetic stir bar, a reflux condenser topped with a drying tube (or connected to a nitrogen/argon line), and a dropping funnel.
- Reaction: Hex-5-ynoic acid (1.0 eq) is dissolved in a dry, inert solvent such as dichloromethane (DCM) or toluene.
- Reagent Addition: Thionyl chloride (approx. 1.2-1.5 eq) is added dropwise to the stirred solution at 0°C.
- Reaction Progression: After addition, the reaction mixture is allowed to warm to room temperature and then gently heated to reflux (approx. 40-50°C) for 2-3 hours. The reaction progress can be monitored by taking a small aliquot, quenching it with methanol, and analyzing by TLC or GC-MS to check for the disappearance of the starting acid and the formation of the methyl ester.
- Workup & Purification: Once the reaction is complete, the mixture is cooled to room temperature. The solvent and excess thionyl chloride are carefully removed under reduced pressure (rotary evaporation).
- Final Product: The crude **Hex-5-ynoyl chloride** is typically purified by distillation under reduced pressure to yield a clear or pale brown liquid. It should be used immediately or stored under an inert atmosphere at low temperature.

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Caption: General workflow for the synthesis of **Hex-5-ynoyl chloride**.

PART 3: Chemical Reactivity and Mechanisms

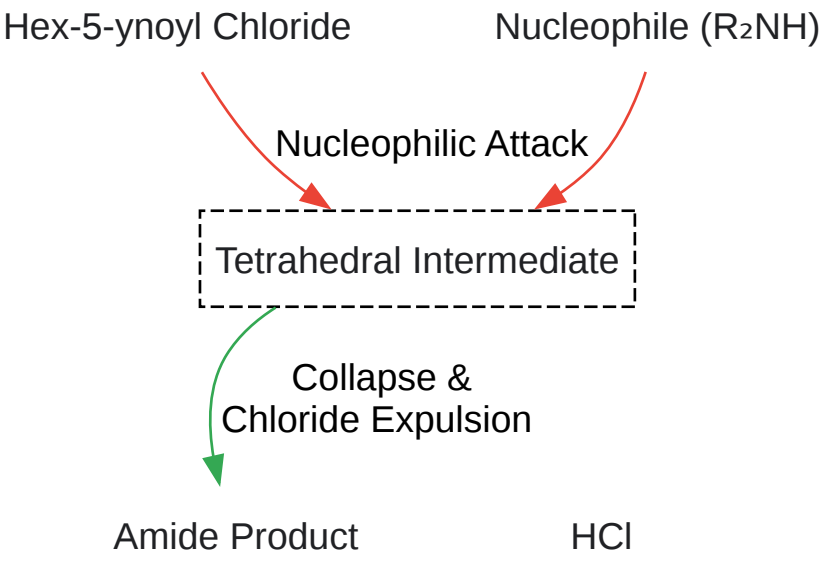
The synthetic utility of **Hex-5-ynoyl chloride** stems from the orthogonal reactivity of its two functional groups. The acyl chloride is an electrophile, while the terminal alkyne can act as a nucleophile (as its acetylide) or as a partner in cycloaddition reactions.

Nucleophilic Acyl Substitution

The carbonyl carbon of the acyl chloride is highly electrophilic due to the electron-withdrawing effects of both the oxygen and chlorine atoms. This makes it an excellent substrate for reaction with a wide range of nucleophiles.[9]

Mechanism: The reaction proceeds via a tetrahedral intermediate. A nucleophile (e.g., an amine, R_2NH) attacks the carbonyl carbon, breaking the C=O pi bond. The resulting tetrahedral intermediate is unstable and collapses, reforming the C=O double bond and expelling the chloride ion, which is an excellent leaving group.

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Caption: Mechanism of nucleophilic acyl substitution at the acyl chloride.

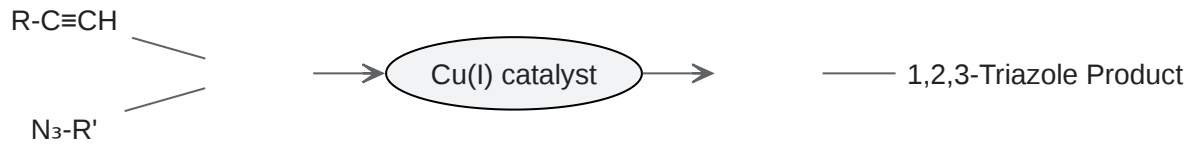
- With Amines: Forms stable amide bonds. This is one of the most common reactions, used to attach the hexynoyl moiety to peptides, proteins, or amine-functionalized surfaces.
- With Alcohols: Forms ester bonds. This reaction is often catalyzed by a non-nucleophilic base like pyridine to sequester the HCl byproduct.[10]
- With Water: Hydrolyzes rapidly back to the parent carboxylic acid, Hex-5-ynoic acid. This is why anhydrous conditions are critical during its use and storage.

Reactions of the Terminal Alkyne: Click Chemistry

The terminal alkyne is the gateway to "click chemistry," a concept that emphasizes reactions that are high-yielding, stereospecific, and generate only inoffensive byproducts.[1][3]

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This is the quintessential click reaction.[11] **Hex-5-ynoyl chloride**, or a derivative thereof, reacts with an azide-functionalized molecule in the presence of a Cu(I) catalyst to form a stable 1,4-disubstituted 1,2,3-triazole ring. This triazole linkage is exceptionally stable and serves as a robust covalent linker in bioconjugation applications.[1][3]

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Caption: Schematic of the Cu(I)-catalyzed azide-alkyne cycloaddition (CuAAC).

PART 4: Key Applications in Drug Development and Materials Science

The bifunctional nature of **Hex-5-ynoyl chloride** makes it an invaluable tool for creating complex, well-defined molecular constructs.

- Bioconjugation and Probe Synthesis: In chemical biology, **Hex-5-ynoyl chloride** is used to create molecular probes. A molecule of interest (e.g., a drug candidate or a metabolite) with a free amine or hydroxyl group can be "tagged" with the hexynoyl group. The resulting alkyne-tagged molecule can then be visualized or captured by reacting it with an azide-functionalized reporter, such as a fluorophore or a biotin tag, via a CuAAC reaction.

- Antibody-Drug Conjugates (ADCs): Click chemistry is a powerful method for synthesizing ADCs.[3] An antibody can be functionalized with an azide, and a potent cytotoxic drug can be tagged with an alkyne using **Hex-5-ynoyl chloride**. The two components are then "clicked" together. This modular approach allows for the rapid assembly and testing of different drug-antibody combinations.[2]

- Polymer and Materials Science: The alkyne group can be used for surface modification or polymer cross-linking.[10] For example, a surface functionalized with amines can be reacted

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with **Hex-5-ynoyl chloride** to create an alkyne-coated surface. This surface can then be further modified by clicking on various azide-containing molecules to tailor its properties (e.g., hydrophobicity, biocompatibility).

PART 5: Spectroscopic Characterization

Confirming the identity and purity of **Hex-5-ynoyl chloride** after synthesis or before use is crucial. The following are the expected spectroscopic signatures based on its structure.[12][13]

Technique	Functional Group	Expected Signal / Signature
^{1}H NMR	Terminal Alkyne (≡C-H)	~2.0-2.5 ppm (triplet)
	Methylene adjacent to C=O (-CH_2-COCl)	~2.8-3.0 ppm (triplet)
	Methylene adjacent to alkyne (-CH_2-C≡)	~2.2-2.4 ppm (quartet of triplets)
	Other Methylene (-CH_2-)	~1.8-2.0 ppm (quintet)
^{13}C NMR	Carbonyl (C=O)	~170-175 ppm
	Alkyne (C≡CH)	~80-85 ppm
	Alkyne (C≡CH)	~70-75 ppm
	Methylene adjacent to C=O (-CH_2-COCl)	~45-50 ppm
	Other Methylenes (-CH_2-)	~20-30 ppm
FT-IR	Carbonyl (C=O) Stretch	Strong, sharp band at ~1780-1815 cm^{-1}
	Terminal Alkyne (C≡C) Stretch	Weak, sharp band at ~2100-2140 cm^{-1}
	Terminal Alkyne (≡C-H) Stretch	Strong, sharp band at ~3250-3330 cm^{-1}

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Mass Spectrometry (Predicted): Predicted m/z values for various adducts can be used to confirm the molecular weight.[14]

- $[M+H]^+$: 131.02582
- $[M+Na]^+$: 153.00776

Conclusion

Hex-5-ynoyl chloride is more than a simple chemical reagent; it is an enabling tool for molecular innovation. Its orthogonal reactivity, combining the robust chemistry of acyl chlorides with the precision of click chemistry, provides a reliable and versatile platform for researchers. From creating sophisticated probes for biological imaging to assembling next-generation antibody-drug conjugates, the applications of **Hex-5-ynoyl chloride** continue to expand, solidifying its role as a key component in the modern chemist's toolbox. Proper understanding of its properties, safe handling procedures, and reaction mechanisms is paramount to harnessing its full synthetic potential.

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